

Executive Summary: The "Pro-Carcinogen" Risk Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-(9,10-dioxo-9,10-dihydroanthracen-2-yl)acetamide*

CAS No.: 3274-22-4

Cat. No.: B5864995

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2-Acetamidoanthraquinone (CAS 3274-22-4) is often treated in research settings as a stable, neutral amide derivative of anthraquinone. However, this assumption of safety is dangerous. From a toxicological perspective, this compound must be handled as a "masked" form of 2-aminoanthraquinone, a known mutagen and reasonably anticipated human carcinogen (NTP).

Upon ingestion or inhalation, amidase enzymes in the liver can hydrolyze the acetyl group, releasing the free amine. Consequently, this guide mandates that 2-acetamidoanthraquinone be handled with the same Biosafety Level 2 (BSL-2) or Chemical Carcinogen precautions applied to its parent amine.

Chemical Identity & Physicochemical Properties

Substance Name: 2-Acetamidoanthraquinone Synonyms: N-(9,10-dioxoanthracen-2-yl)acetamide; N-acetyl-2-aminoanthraquinone CAS Number: 3274-22-4 Molecular Formula: C₁₆H₁₁NO₃ Molecular Weight: 265.27 g/mol [1]

Table 1: Physicochemical Data

Property	Value / Description	Note
Physical State	Solid powder	Usually yellow to orange needles.
Melting Point	>250°C (Predicted)	Parent amine melts at 302°C. Decomposes before boiling.
Solubility (Water)	Negligible (< 0.1 mg/L)	Highly lipophilic.
Solubility (Organic)	Soluble in DMSO, DMF, Nitrobenzene	Poor solubility in Ethanol/Methanol.
LogP (Octanol/Water)	~2.5 - 3.0 (Estimated)	Indicates high potential for membrane permeability.
Reactivity	Stable amide bond	Hydrolyzes in strong acid/base or enzymatically.

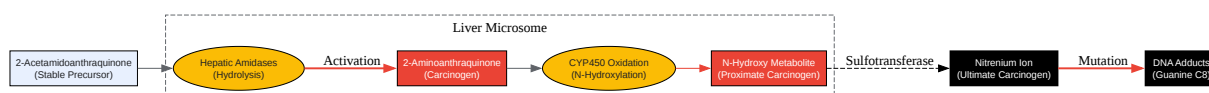
Hazard Identification & Toxicological Mechanism

GHS Classification (Inferred from Structure-Activity Relationship):

- Carcinogenicity: Category 1B (May cause cancer).
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects).
- Specific Target Organ Toxicity (Repeated): Category 2 (Liver, Kidney, Bladder).
- Aquatic Toxicity: Category 1 (Very toxic to aquatic life).[2]

The Metabolic Activation Pathway

The primary risk stems from metabolic bioactivation. Unlike direct alkylating agents, anthraquinones require enzymatic processing to become genotoxic.



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Figure 1: Metabolic activation pathway converting the acetamido derivative into a DNA-binding nitrenium ion.

Toxicological Evidence:

- Parent Compound: 2-Aminoanthraquinone is listed by the National Toxicology Program (NTP) as "Reasonably Anticipated to be a Human Carcinogen" based on clear evidence of hepatocellular carcinoma in mice and rats [1].
- Mechanism: The planar anthraquinone ring intercalates into DNA, while the metabolically generated electrophile (nitrenium ion) covalently binds to the C8 position of guanine, causing replication errors [2].

Exposure Controls & Engineering Protocols

Do not rely on standard laboratory ventilation. The dust is persistent and lipophilic.

Hierarchy of Controls

- Elimination/Substitution: Can a sulfonated (water-soluble) anthraquinone be used instead?
- Engineering Controls (Mandatory):
 - Weighing: Must be performed in a Static-Dissipative Powder Weighing Station or a certified Chemical Fume Hood with a face velocity > 0.5 m/s.
 - Synthesis: Closed-system glassware (Schlenk lines) recommended to prevent dust generation during transfers.

- Personal Protective Equipment (PPE):
 - Respiratory: If outside a hood, a full-face respirator with P100 (HEPA) cartridges is required. N95 is insufficient for long-term handling of carcinogen powders.
 - Dermal: Double Nitrile Gloves (0.11 mm minimum outer thickness). Change outer gloves immediately upon contamination.
 - Body: Tyvek® lab coat or disposable sleeve covers to prevent cuff contamination.

Emergency Response Protocols

Scenario A: Dry Powder Spill (< 10g)

- Evacuate: Clear the immediate area of non-essential personnel.
- Isolate: Mark the zone.
- Cleanup:
 - Do NOT dry sweep. This generates aerosolized carcinogens.
 - Cover the spill with wet paper towels (soaked in water/surfactant) to dampen the powder.
 - Scoop the wet slurry into a wide-mouth hazardous waste jar.
 - Clean the surface with a 10% Bleach solution followed by ethanol. (Bleach helps oxidize and degrade the aromatic ring structure).

Scenario B: Skin Exposure

- Drench: Immediately wash with soap and copious water for 15 minutes.
- Solvent Warning: Do NOT use ethanol or DMSO to wash skin. These solvents act as carriers, increasing the transdermal absorption of the lipophilic anthraquinone.

Handling & Storage Integrity

- **Storage Conditions:** Store at room temperature (15-25°C) in a dry, dark place. The compound is photosensitive over long periods; amber vials are recommended.
- **Incompatibilities:** Strong oxidizing agents (e.g., chromic acid) and strong reducing agents.
- **Shelf Life:** Stable for >2 years if kept dry. Hydrolysis to the amine occurs in the presence of moisture and acidic/basic vapors.

References

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- International Agency for Research on Cancer (IARC). (1982). Some Aromatic Amines, Anthraquinones and Nitroso Compounds. IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, Vol 27. [Link](#)

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- To cite this document: BenchChem. [Executive Summary: The "Pro-Carcinogen" Risk Profile]. BenchChem, [2026]. [Online PDF]. Available at:

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